

long-term stability of frozen SC-919 stock solutions

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Compound of Interest

Compound Name: SC-919

Cat. No.: B13843638

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Technical Support Center: SC-919

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the handling, storage, and use of **SC-919**, a potent and selective inhibitor of inositol hexakisphosphate kinases (IP6K). Following these guidelines will help ensure the long-term stability of the compound and the reproducibility of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What is **SC-919** and what is its mechanism of action?

A1: **SC-919** is a selective, orally active inhibitor of all three human inositol hexakisphosphate kinase (IP6K) isoforms (IP6K1, IP6K2, and IP6K3). It functions by blocking the enzymatic activity of IP6K, which leads to a reduction in the cellular levels of inositol pyrophosphates, such as 5-InsP₇. This, in turn, suppresses the export of cellular phosphate via the XPR1 transporter and results in increased intracellular ATP levels.

Q2: What are the recommended storage conditions for **SC-919** powder and stock solutions?

A2: Proper storage is critical to maintain the integrity of **SC-919**. For the lyophilized powder, it is recommended to store it at -20°C for up to three years, kept desiccated. Once dissolved, stock solutions in anhydrous DMSO should be aliquoted to avoid repeated freeze-thaw cycles and

stored at -20°C for short-term use (1-3 months) or at -80°C for long-term storage (up to 6 months).^{[1][2]}

Q3: What are the common signs of **SC-919** degradation?

A3: Degradation of **SC-919** may manifest as a decrease in its biological activity or the appearance of unexpected peaks in analytical analyses like HPLC. Visual signs can include discoloration of the powder or solution. As **SC-919** contains a spiro[cyclohexane-1,3'-indolin]-2'-one core, it may be susceptible to hydrolysis, photodegradation, and thermal decomposition.^[3]

Q4: How should I prepare a stock solution of **SC-919**?

A4: To prepare a stock solution, dissolve the **SC-919** powder in an appropriate anhydrous solvent, such as dimethyl sulfoxide (DMSO), to a high concentration (e.g., 10 mM). Ensure the compound is completely dissolved by vortexing or brief sonication. For cell-based assays, the final concentration of DMSO in the culture medium should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.^[4]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Reduced or inconsistent inhibitory activity in experiments.	Degradation of SC-919 stock solution.	- Prepare a fresh stock solution from lyophilized powder. - Ensure stock solutions are properly aliquoted and stored at -20°C or -80°C to avoid freeze-thaw cycles. - Protect solutions from light and extreme temperatures.
Improper dilution of the stock solution.	- Verify calculations for serial dilutions. - Use calibrated pipettes for accurate volume measurements.	
Instability in aqueous media.	- Minimize the time the compound spends in aqueous solutions before use. - Consider the pH of your experimental buffer, as the lactam ring in the indolin-2-one core is susceptible to hydrolysis under acidic or basic conditions. [3]	
Appearance of unknown peaks in HPLC or LC-MS analysis.	Photodegradation.	- Protect SC-919 solutions and solid samples from light by using amber vials or wrapping containers in aluminum foil. [3]
Hydrolysis.	- Maintain solutions at a neutral pH (6-8). - Use aprotic solvents for storage whenever possible. [3]	
Thermal Decomposition.	- Avoid exposing the compound to high temperatures during sample preparation and analysis.	

Precipitation of the compound in cell culture media.

Low solubility in aqueous solutions.

- Ensure the final concentration of the solvent (e.g., DMSO) is sufficient to maintain solubility but non-toxic to cells. - Pre-warm the media before adding the SC-919 solution. - Mix thoroughly immediately after adding the compound to the media.

Data Presentation: Long-Term Stability of Frozen Stock Solutions

While specific long-term stability data for **SC-919** is not publicly available, the following recommendations are based on general guidelines for small molecule kinase inhibitors and compounds with similar chemical structures.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Form	Storage Temperature	Recommended Maximum Storage Duration	Key Considerations
Lyophilized Powder	-20°C	3 years	Keep in a desiccator to prevent moisture absorption.
Stock Solution in DMSO	-20°C	1 - 3 months	Aliquot into single-use volumes to prevent repeated freeze-thaw cycles.
Stock Solution in DMSO	-80°C	6 months	Aliquot into single-use volumes. Offers better long-term stability compared to -20°C.

Experimental Protocols

Protocol: Preparation of SC-919 Stock Solution

Materials:

- **SC-919** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer

Procedure:

- Allow the **SC-919** vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **SC-919** powder in a sterile environment.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the **SC-919** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquot the stock solution into single-use, light-protected (amber) tubes.
- Label the aliquots clearly with the compound name, concentration, date, and store at -20°C or -80°C.

Protocol: In Vitro Kinase Assay to Determine IC₅₀ of SC-919

Materials:

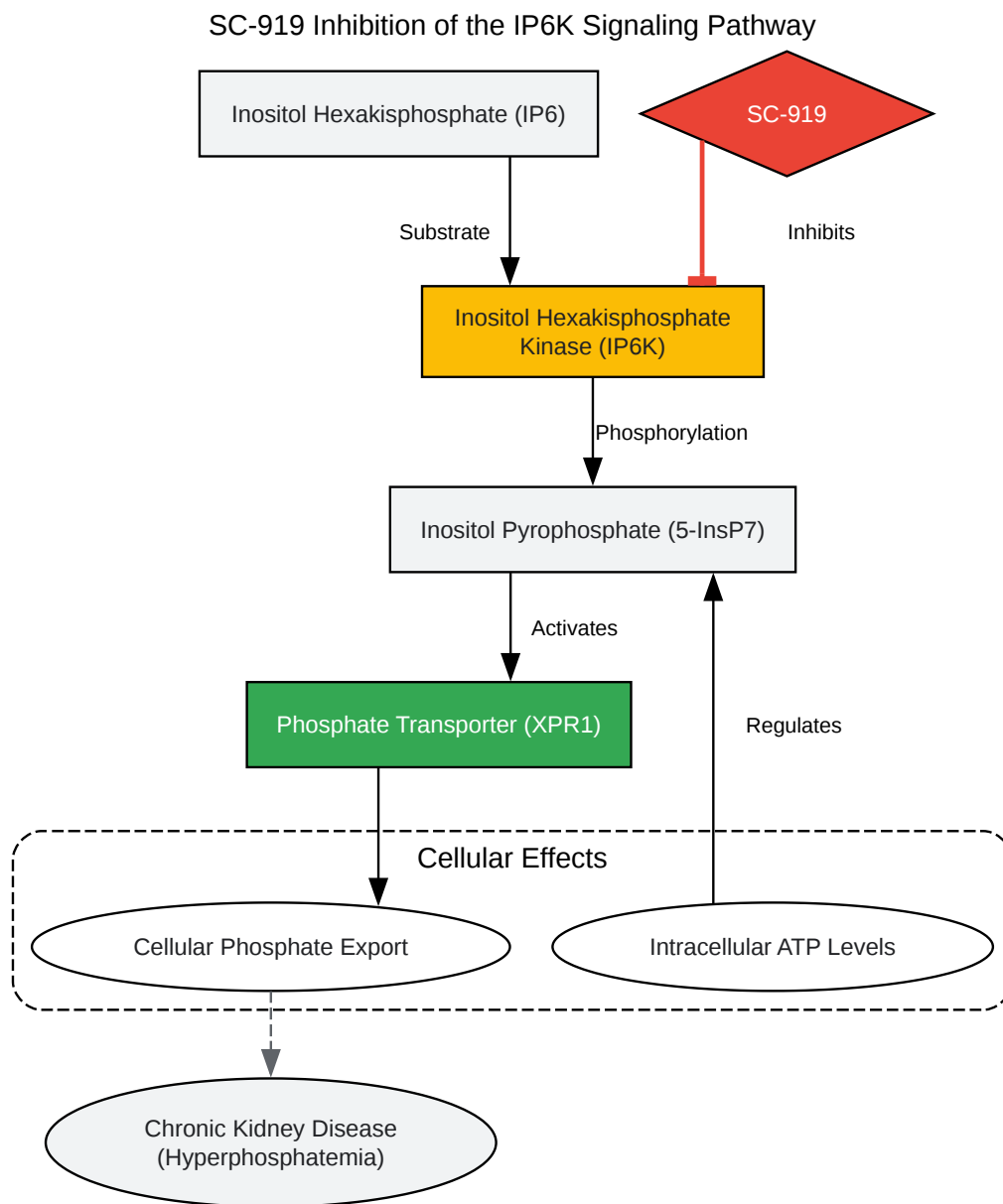
- Recombinant human IP6K enzyme

- Substrate (e.g., Inositol Hexakisphosphate - IP6)
- ATP
- Kinase assay buffer
- **SC-919** stock solution (e.g., 10 mM in DMSO)
- Assay plates (e.g., 384-well)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)
- Plate reader

Procedure:

- Prepare serial dilutions of **SC-919** in kinase assay buffer. Remember to include a vehicle control (DMSO only).
- In the assay plate, add the diluted **SC-919** or vehicle control.
- Add the IP6K enzyme and the IP6 substrate to each well.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for the optimized reaction time (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using the detection reagent according to the manufacturer's protocol.
- Measure the luminescence or fluorescence signal using a plate reader.
- Calculate the percent inhibition for each **SC-919** concentration and plot the data to determine the IC₅₀ value.

Mandatory Visualization



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Caption: **SC-919** inhibits IP6K, blocking the production of 5-InsP7 and subsequent phosphate export.

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